

Technical Support Center: 2-Methyl-1-phenylguanidine Experiments

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Compound of Interest

Compound Name: 2-Methyl-1-phenylguanidine

Cat. No.: B15474908

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This guide provides troubleshooting advice and frequently asked questions for researchers working with **2-Methyl-1-phenylguanidine** and related guanidine compounds.

Frequently Asked Questions (FAQs)

Q1: What is **2-Methyl-1-phenylguanidine** and what are its common applications?

2-Methyl-1-phenylguanidine is a derivative of guanidine. While specific research applications for this exact molecule are not extensively documented in publicly available literature, guanidine compounds are widely recognized for their broad range of biological activities and are used in drug discovery and chemical synthesis.^{[1][2]} They are investigated for their potential as anti-inflammatory, anti-diabetic, antimicrobial, and central nervous system (CNS) active agents.^{[1][2]} Phenylguanidine derivatives, in particular, are used as building blocks in the synthesis of bioactive compounds like kinase inhibitors.

Q2: What are the general physicochemical properties of **2-Methyl-1-phenylguanidine**?

As a derivative of phenylguanidine, it is expected to be a white to off-white crystalline solid.^[3] Guanidine compounds are known to be highly polar. The solubility of phenylguanidine in water is generally low but can be increased by adjusting the pH and temperature.^[3] It is expected to have better solubility in organic solvents.^[3]

Q3: How should I store **2-Methyl-1-phenylguanidine**?

It is recommended to store **2-Methyl-1-phenylguanidine** in a cool, dark, and dry place under an inert atmosphere.[4] While generally stable, some guanidine derivatives can show decomposition at elevated temperatures.[5] For long-term storage, keeping the compound at 5°C is advisable.[5]

Troubleshooting Guide

Issue 1: Poor Solubility in Aqueous Buffers

Users frequently encounter difficulty in dissolving **2-Methyl-1-phenylguanidine** in aqueous solutions for biological assays.

Possible Causes:

- The phenyl group reduces its hydrophilicity.[3]
- The pH of the buffer is not optimal for protonation of the guanidine group, which can enhance solubility.[3]

Solutions:

- pH Adjustment: The guanidine group is basic (pKa of the conjugate acid is around 13), so lowering the pH of the buffer will lead to protonation and increased solubility.[2] Try adjusting the pH to a more acidic range (e.g., pH 4-6) to see if solubility improves, provided it is compatible with your experimental system.
- Co-solvents: If pH adjustment is not possible, consider using a small percentage of a water-miscible organic solvent such as DMSO or ethanol to first dissolve the compound before making the final dilution in your aqueous buffer. Always run a vehicle control in your experiments to account for any effects of the co-solvent.
- Sonication and Gentle Warming: Sonication can help to break up solid particles and aid dissolution. Gentle warming can also increase solubility, but be cautious of potential degradation at higher temperatures.[3]
- Salt Form: If you are using the free base, consider using a salt form (e.g., hydrochloride or carbonate salt), which generally has higher aqueous solubility.

Issue 2: Inconsistent or Non-reproducible Experimental Results

Variability in experimental outcomes can be a significant challenge.

Possible Causes:

- **Compound Instability:** The compound may be degrading in your experimental medium over the course of the experiment.
- **Impurity of the Compound:** The purity of the synthesized or purchased **2-Methyl-1-phenylguanidine** may be insufficient.
- **Precipitation:** The compound may be precipitating out of solution at the final concentration in the assay.

Solutions:

- **Confirm Purity:** If possible, verify the purity of your compound using analytical methods such as HPLC or NMR.
- **Fresh Stock Solutions:** Prepare fresh stock solutions for each experiment to minimize issues with degradation.
- **Solubility Check:** Before starting a large-scale experiment, perform a visual check to ensure the compound is fully dissolved at the final concentration in your assay medium. You can also centrifuge a sample of the final solution to check for any pellet.
- **Control Experiments:** Include positive and negative controls in your assays to ensure the reliability of your results.

Quantitative Data Summary

The following table summarizes the general physicochemical properties of phenylguanidine, which can be used as an estimate for **2-Methyl-1-phenylguanidine**.

Property	Value	Source
Appearance	White to faintly colored crystalline powder	[3]
Melting Point	149-153 °C (carbonate salt)	[4]
Aqueous Solubility	Low, approx. 0.05 g / 100 mL	[3]
Storage	Room temperature, in a dark place under inert atmosphere	[4]

Experimental Protocols

Protocol 1: Preparation of a Stock Solution

This protocol provides a general method for preparing a stock solution of **2-Methyl-1-phenylguanidine** for use in biological assays.

Materials:

- **2-Methyl-1-phenylguanidine**
- Dimethyl sulfoxide (DMSO)
- Vortex mixer
- Sterile microcentrifuge tubes

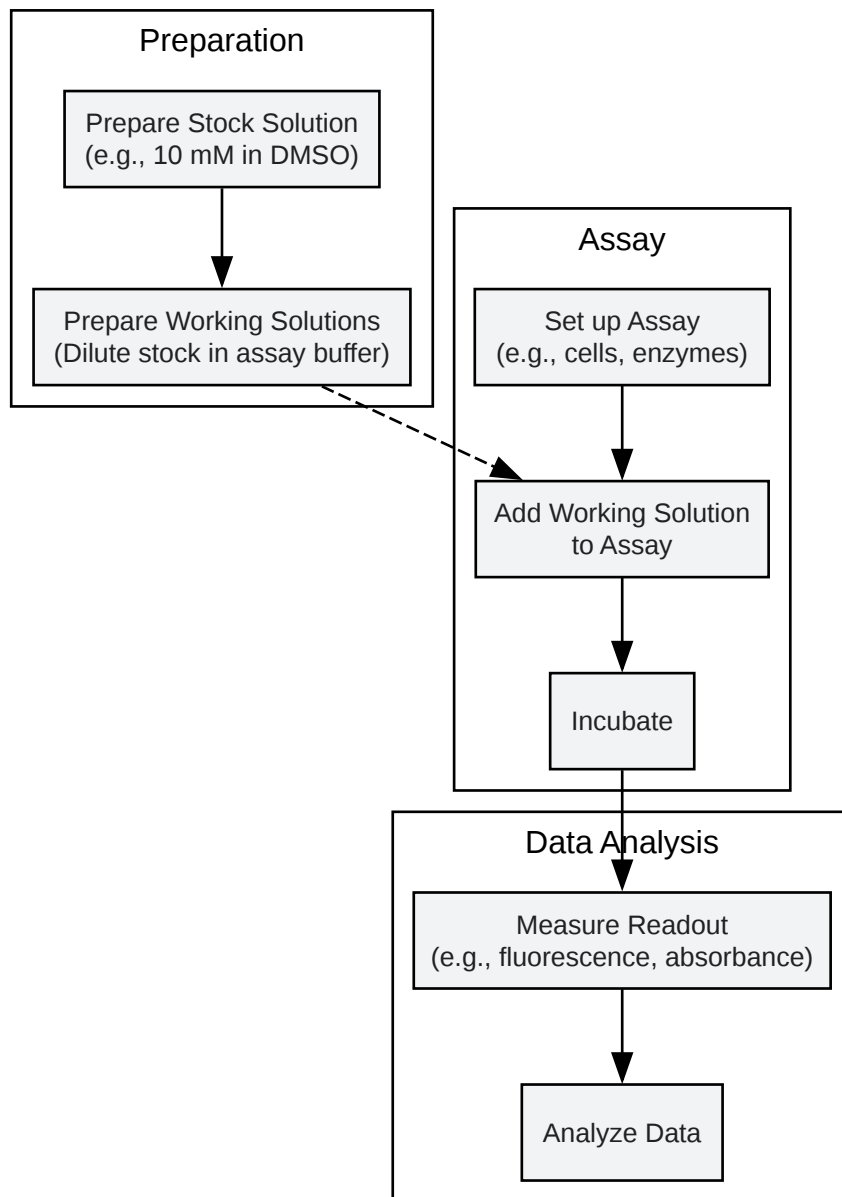
Procedure:

- Weigh out the required amount of **2-Methyl-1-phenylguanidine** in a sterile microcentrifuge tube.
- Add the appropriate volume of DMSO to achieve the desired stock concentration (e.g., 10 mM).
- Vortex the solution until the compound is completely dissolved. Gentle warming or sonication may be used if necessary.

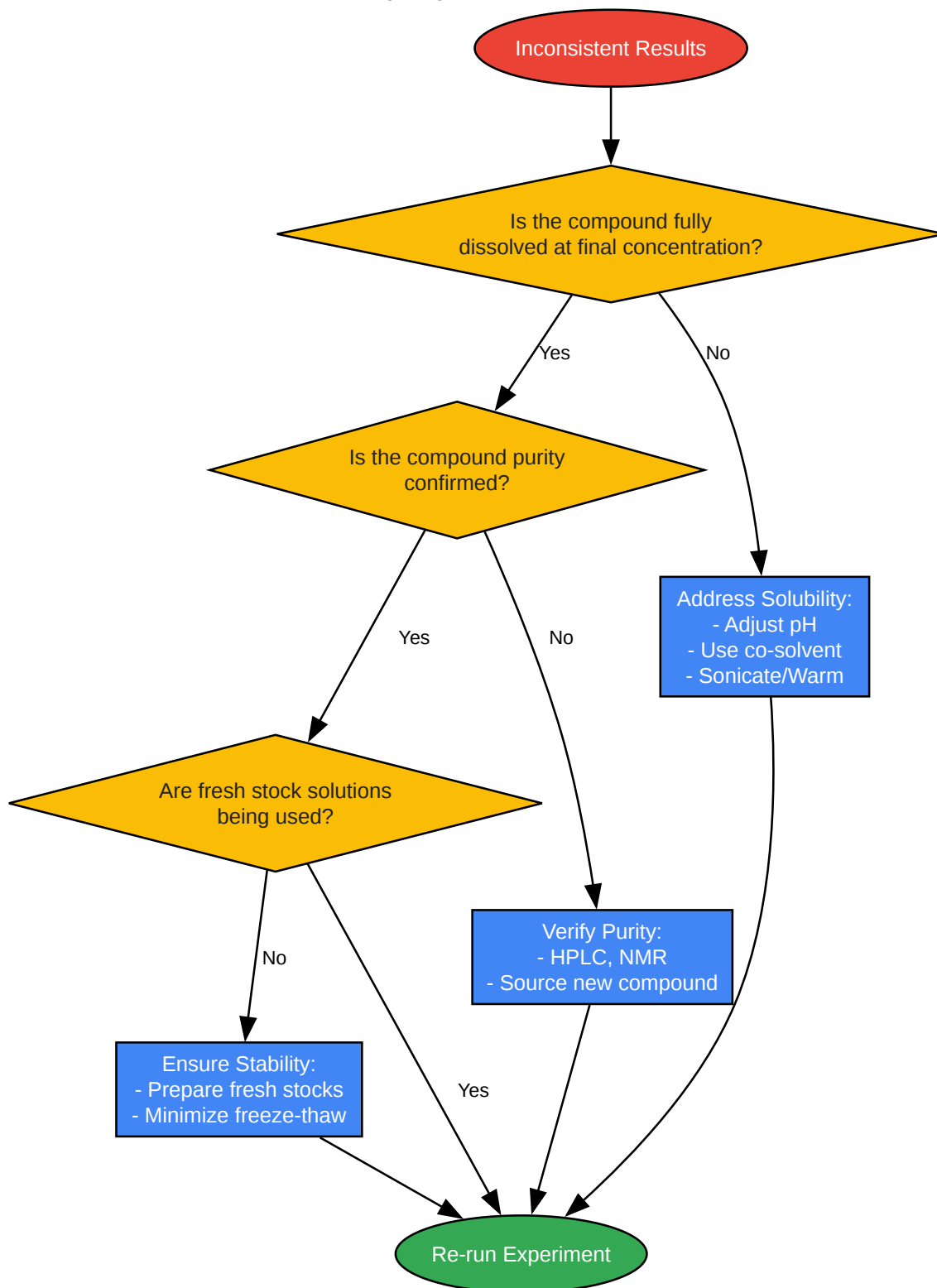
- Store the stock solution at -20°C in small aliquots to avoid repeated freeze-thaw cycles.

Visualizations

General Experimental Workflow



Troubleshooting Logic for Inconsistent Results

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